Comparative Crystallographic Guide: 3,5-Dibromo-1,2,4-Triazole Derivatives

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Compound of Interest

Compound Name:	*3,5-Dibromo-4-cyclopropyl-4H-1,2,4-triazole*
CAS No.:	*2171888-21-2*
Cat. No.:	*B2513224*

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Executive Summary & Technical Positioning

In the realm of crystal engineering and fragment-based drug design, 3,5-dibromo-1,2,4-triazole (Br_2trz) derivatives represent a high-performance scaffold superior to their chlorinated and non-halogenated counterparts for specific supramolecular applications.

While 1,2,4-triazoles are ubiquitous in medicinal chemistry (e.g., fluconazole), the 3,5-dibromo variants offer a distinct advantage: enhanced halogen bonding (XB) capability. This guide objectively compares the crystallographic performance of Br_2trz against 3,5-dichloro-1,2,4-triazole (Cl_2trz) and the parent 1,2,4-triazole (trz), demonstrating why the bromine-substituted scaffold is the preferred choice for engineering robust supramolecular architectures and high-density materials.

Key Performance Indicators (KPIs)

- Sigma-Hole Magnitude: Br > Cl (Significantly stronger directional interactions).
- Crystal Density: Br_2trz (~2.81 g/cm³) >>> Cl_2trz (~1.8 g/cm³).

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- Structural Predictability: High (Driven by competing H-bond and X-bond networks).

Comparative Analysis: Br_2trz vs. Alternatives

A. Intermolecular Interaction Profile (The "Sigma Hole" Advantage)

The primary differentiator is the halogen bond. In 3,5-dibromo derivatives, the bromine atom exhibits a pronounced region of positive electrostatic potential (the sigma hole) along the C-Br bond axis, opposite the covalent bond.

Feature	3,5-Dibromo-1,2,4-triazole **(Product)**	3,5-Dichloro-1,2,4-triazole **(Alternative 1)**	1,2,4-Triazole **(Alternative 2)**
Dominant Interaction	Hybrid: Strong N-H[1]···N and C-Br···N / C-Br···Br	Hybrid: N-H···N (Dominant); Weak C-Cl···N	Pure: N-H···N Hydrogen Bonding
Halogen Bond Strength	High (~10–15 kJ/mol)	Moderate/Low (<5 kJ/mol)	None
Space Group	$P\bar{6}2c$ (Hexagonal)	Pbca (Orthorhombic) or C2/c	Pbca (Orthorhombic)
Crystal Density	~2.81 g/cm³	~1.82 g/cm³	~1.3 g/cm³
Tautomeric State	1H-tautomer (Solid State)	1H-tautomer (Solid State)	1H-tautomer

Expert Insight: The hexagonal symmetry ($P\bar{6}2c$) of the dibromo derivative is rare for small organic molecules and arises specifically from the interplay of the planar triazole ring and the steric/electronic demands of the bulky bromine atoms, which force a layered stacking arrangement not seen in the lighter analogs.

B. Structural Stability & Packing[1]

- Br_2trz: Forms infinite planar layers parallel to the ab-plane.[2] The layers are stabilized by a trimeric H-bonding motif, while the stacking is governed by Br···Br and Br···N interactions.

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- Cl_2trz: Isostructural in terms of trimeric motifs but lacks the strong directional dispersion forces of the bromine, leading to lower density and different packing efficiency.

Experimental Protocol: Synthesis & Crystallization Workflow

This protocol is designed to yield X-ray quality single crystals suitable for high-resolution diffraction.

Phase 1: Synthesis (Direct Bromination)[2]

- Reagents: 1,2,4-Triazole (1.0 eq), Bromine (Br_2, 2.2 eq), Water (Solvent).
- Mechanism: Electrophilic aromatic substitution at C3 and C5 positions.

Step-by-Step:

- Dissolve 1,2,4-triazole in water in a round-bottom flask.
- Add Br_2 dropwise at room temperature with vigorous stirring. Caution: Br_2 is corrosive and volatile.
- Stir for 4 hours. The product, 3,5-dibromo-1,2,4-triazole, is sparingly soluble and will precipitate.
- Filter the white solid and wash copiously with cold water to remove HBr and unreacted Br_2.
- Validation Point: Check melting point (Literature: ~212–214°C). If <210°C, recrystallize immediately.

Phase 2: Crystallization (The Critical Step)

To obtain the hexagonal polymorph suitable for diffraction:

- Solvent System: Prepare a 1:1 mixture of Ethanol:Water. Pure ethanol often yields needles unsuitable for data collection; water promotes slower growth and better faceting.
- Dissolution: Dissolve 100 mg of crude Br_2trz in 10 mL of the solvent mixture at 60°C.

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- Filtration: Filter the hot solution through a 0.45 µm PTFE syringe filter into a clean scintillation vial. Why? Removes dust nucleation sites.
- Growth: Cap the vial loosely (or use parafilm with pinholes) and place in a vibration-free environment at 20°C.
- Timeline: Hexagonal prisms appear within 48–72 hours.

Phase 3: X-ray Diffraction Strategy

- Crystal Selection: Choose a crystal with dimensions approx. 0.2 x 0.2 x 0.3 mm. Avoid needles.
- Mounting: Mount on a glass fiber or MiTeGen loop using perfluoropolyether oil.
- Temperature: Collect data at 100 K to minimize thermal motion of the heavy bromine atoms (reduction of Ueq).
- Absorption Correction:Critical. Br has a high absorption coefficient (

  cm^{-1} for MoK\alpha). A multi-scan or analytical absorption correction is mandatory to prevent scaling errors.

Visualization of Workflows & Interactions[3]

A. Crystallization & Characterization Workflow

This diagram outlines the logical flow from raw reagents to solved structure, highlighting critical quality control (QC) gates.

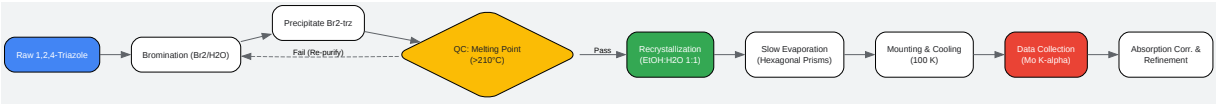

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Figure 1: Self-validating workflow for the synthesis and structural determination of 3,5-dibromo-1,2,4-triazole.

B. Supramolecular Interaction Network

This diagram illustrates the competing interactions stabilizing the crystal lattice, specifically the trimer formation and halogen bonding.

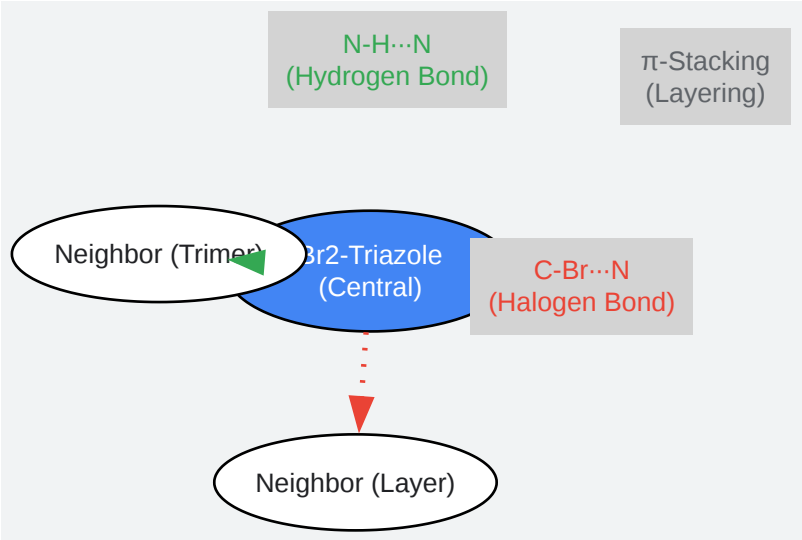

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Figure 2: Interaction map showing the dual stabilization via Hydrogen Bonding (Green) and Halogen Bonding (Red).

Quantitative Data Summary

The following crystallographic parameters serve as the benchmark for validating your experimental results.

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Parameter	3,5-Dibromo-1,2,4-triazole (Experimental)	Notes
Crystal System	Hexagonal	High symmetry is diagnostic.
Space Group	$P\bar{6}2c$ (No. 190)	
Unit Cell a (=b)	11.697(2) Å	
Unit Cell c	6.791(2) Å	Layer separation distance.[2]
Volume (V)	~804.7 Å^3	
Z	6	Molecules per unit cell.[2]
Density (calc)	2.81 g/cm^3	High density characteristic of Br-rich compounds.
R-factor (R1)	~0.038	Expected quality for good data.
C-Br Bond Length	~1.85 Å	Typical for aromatic C-Br.

References

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